

Personal protective equipment for handling 2-Aminoethanesulfonamide hydrochloride

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name:	2-Aminoethanesulfonamide hydrochloride
Cat. No.:	B129864

[Get Quote](#)

Essential Safety and Handling Guide for 2-Aminoethanesulfonamide Hydrochloride

This guide provides immediate and essential safety and logistical information for the handling and disposal of **2-Aminoethanesulfonamide hydrochloride** (CAS RN: 89756-60-5). All personnel should familiarize themselves with this information before working with this substance to ensure a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

2-Aminoethanesulfonamide hydrochloride is classified as a hazardous substance. It is crucial to use appropriate personal protective equipment (PPE) to minimize exposure and ensure personal safety.

Hazard Statements:

- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

Signal Word: Warning[\[1\]](#)

A summary of required and recommended PPE is provided in the table below.

Protection Type	Required PPE	Specifications
Eye/Face Protection	Safety glasses with side-shields or goggles.	Must comply with EN166 (EU) or NIOSH (US) standards.
Skin Protection	Chemical-resistant gloves (e.g., Solvex, neoprene, viton, butyl, buna, natural latex).	Gloves must be inspected prior to use. [2]
Protective clothing (e.g., lab coat).	To prevent skin contact.	
Respiratory Protection	NIOSH-approved respirator.	Required when handling large quantities or in poorly ventilated areas.

Physical and Chemical Properties

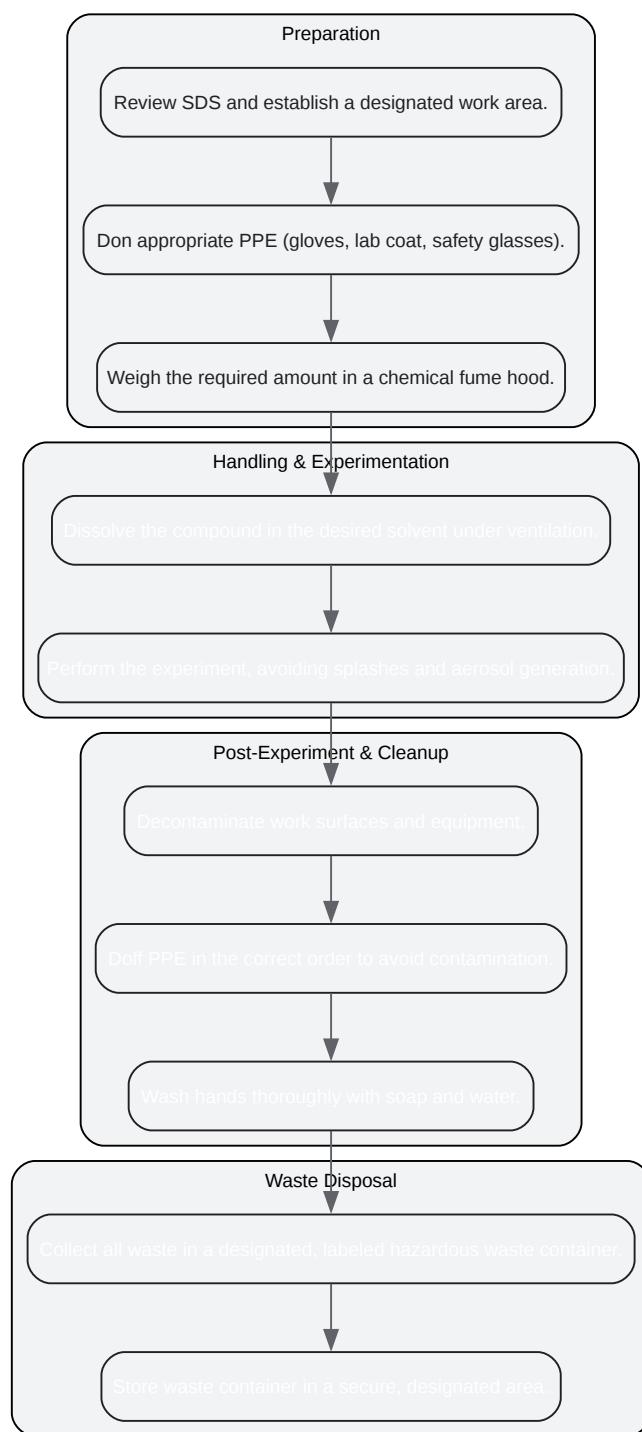
Understanding the physical and chemical properties of a substance is vital for its safe handling and storage.

Property	Value
Molecular Formula	C ₂ H ₉ CIN ₂ O ₂ S
Molecular Weight	160.62 g/mol [3]
Physical State	Solid [1]
Purity	98% (HPLC) [1]

Operational Plan: Safe Handling Workflow

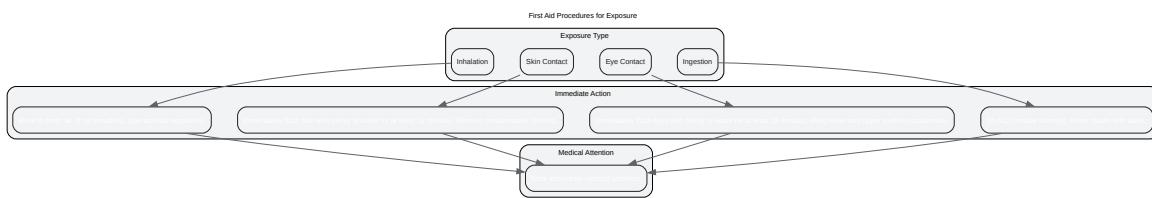
A systematic approach to handling **2-Aminoethanesulfonamide hydrochloride** is essential to minimize risks. The following workflow outlines the key steps from preparation to disposal.

Safe Handling Workflow for 2-Aminoethanesulfonamide Hydrochloride

[Click to download full resolution via product page](#)**Caption: Safe Handling Workflow Diagram.**

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial. The following diagram outlines the necessary steps for different types of exposure.[\[1\]](#)



[Click to download full resolution via product page](#)

Caption: First Aid Procedures Diagram.

Disposal Plan

Proper disposal of **2-Aminoethanesulfonamide hydrochloride** and its containers is imperative to prevent environmental contamination and ensure regulatory compliance.

Waste Generation and Collection:

- All solid waste (e.g., contaminated gloves, weigh boats, paper towels) and unused product should be collected in a clearly labeled hazardous waste container.

- Solutions containing the compound should also be collected in a designated hazardous waste container. Do not dispose of them down the drain.[1]

Container Disposal:

- Empty containers should be triple-rinsed with a suitable solvent.
- The rinsate must be collected and disposed of as hazardous waste.[4]
- After thorough rinsing, the container can be disposed of as non-hazardous waste, in accordance with institutional policies. Do not reuse empty containers.[1]

Regulatory Compliance:

- All waste disposal must adhere to local, state, and federal regulations.[1] Consult your institution's Environmental Health and Safety (EHS) department for specific guidelines.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. aksci.com [aksci.com]
- 2. media.hiscoinc.com [media.hiscoinc.com]
- 3. 2-Aminoethanesulphonamide monohydrochloride | C₂H₉CIN₂O₂S | CID 3021549 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Aminoethanesulfonamide hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b129864#personal-protective-equipment-for-handling-2-aminoethanesulfonamide-hydrochloride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com